

Direct Blue 67 molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct blue 67

Cat. No.: B1217340

[Get Quote](#)

In-Depth Technical Guide: Direct Blue 67

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Direct Blue 67**, a synthetic diazo dye. The information is curated for professionals in research and development.

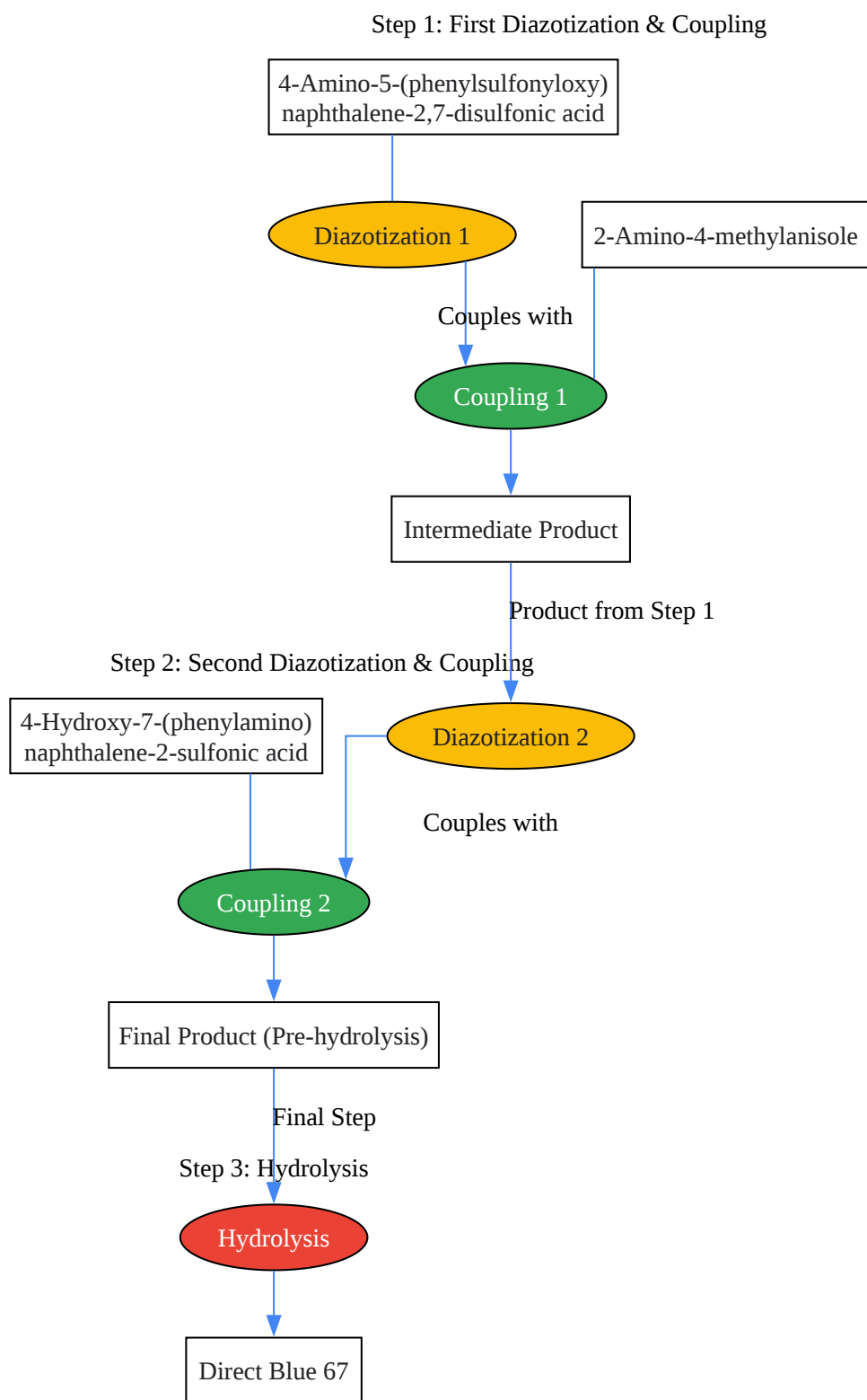
Core Molecular and Physical Data

Direct Blue 67 is a disazo direct dye used primarily in the textile, paper, and leather industries. Its chemical structure and properties are summarized below.

Property	Value
Molecular Formula	C ₃₄ H ₂₄ N ₅ Na ₃ O ₁₂ S ₃
Molecular Weight	859.75 g/mol
CAS Number	3354-97-0
Chemical Class	Disazo Dye
Synonyms	C.I. Direct Blue 67, C.I. 27925, Direct Supra Light Fast Blue 3R, Direct Fast Blue 3RL
Physical Appearance	Bluish-red to black powder
Solubility	Soluble in water (purple solution), soluble in ethanol (blue solution), insoluble in other organic solvents.[1]

Synthesis Pathway

The manufacturing of **Direct Blue 67** involves a multi-step diazotization and coupling process. A general outline of the synthesis is described, though detailed industrial protocols are proprietary. The process begins with the diazotization of 4-Amino-5-(phenylsulfonyloxy)naphthalene-2,7-disulfonic acid, which is then coupled with 2-Amino-4-methylanisole. This intermediate product undergoes another diazotization and is subsequently coupled with 4-Hydroxy-7-(phenylamino)naphthalene-2-sulfonic acid under alkaline conditions. A final hydrolysis step yields the **Direct Blue 67** dye.[1] An alternative synthesis route starts with 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid.[1]



[Click to download full resolution via product page](#)

Conceptual Synthesis Workflow for **Direct Blue 67**.

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **Direct Blue 67** are not readily available in public literature, likely due to their proprietary nature. Similarly, while direct dyes are used in biological staining, specific standardized protocols for **Direct Blue 67** in this application are not well-documented in scientific databases. General protocols for direct dye staining often involve preparing an aqueous solution of the dye and immersing the substrate, sometimes with the addition of salts to improve dye uptake. For any specific research application, optimization of staining conditions would be required.

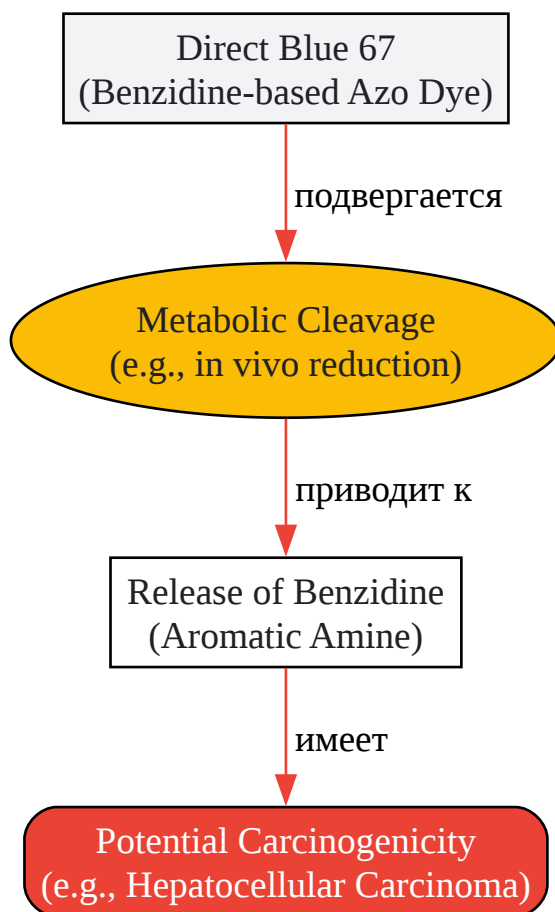
Biological Activity and Signaling Pathways

There is no scientific evidence to suggest that **Direct Blue 67** has a specific biological activity or interacts with cellular signaling pathways in a manner relevant to drug development. Its primary function is as a colorant.

Toxicological Information

A significant consideration for researchers working with **Direct Blue 67** and related azo dyes is their potential toxicity. Studies on structurally similar direct dyes, such as Direct Blue 6, have indicated that they can be metabolized in vivo to release benzidine, a known carcinogen. This metabolic cleavage of the azo bond can lead to the formation of harmful aromatic amines.

Toxicological studies have shown that some benzidine-based direct dyes are carcinogenic in animal models, inducing hepatocellular carcinomas.[2][3] Therefore, handling of **Direct Blue 67** should be conducted with appropriate safety precautions, including the use of personal protective equipment to avoid inhalation and skin contact.



[Click to download full resolution via product page](#)

Toxicological Concern Pathway for Benzidine-based Dyes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. 13-week subchronic toxicity studies of direct blue 6, direct black 38, and direct brown 95 dyes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. govinfo.gov [govinfo.gov]

- To cite this document: BenchChem. [Direct Blue 67 molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217340#direct-blue-67-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com